

Peniprequinolone discovery and isolation from fungi

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Peniprequinolone: A Fungal Quinolone Alkaloid

An In-depth Technical Guide on the Discovery, Isolation, and Characterization of a Bioactive Fungal Metabolite

For Researchers, Scientists, and Drug Development Professionals

Abstract

Peniprequinolone, a quinolone alkaloid with the chemical formula C22H25NO5, is a naturally occurring secondary metabolite isolated from fungi of the Penicillium genus. First identified as a nematicidal agent from Penicillium cf. simplicissimum, it has also been isolated from the marine-derived fungus Penicillium janczewskii. This technical guide provides a comprehensive overview of the discovery, isolation procedures, and structural elucidation of **Peniprequinolone**, presenting key quantitative data in structured tables and detailed experimental protocols. Visual diagrams generated using Graphviz illustrate the experimental workflows, offering a clear and concise reference for researchers in natural product chemistry, mycology, and drug discovery.

Discovery and Fungal Sources

Peniprequinolone was first reported as a new nematicidal alkaloid in 2000 by Arai and colleagues from the fungus Penicillium cf. simplicissimum. Subsequently, in 2005, He and coworkers isolated the same compound from a marine-derived strain of Penicillium janczewskii.



These discoveries highlight the potential of Penicillium species, from both terrestrial and marine environments, as a source of novel bioactive compounds.

Table 1: Fungal Sources of Peniprequinolone

Fungal Species	Environment	Reference
Penicillium cf. simplicissimum	Terrestrial	
Penicillium janczewskii	Marine	_

Experimental Protocols

This section details the methodologies employed for the fermentation, extraction, isolation, and structural characterization of **Peniprequinolone**.

Fungal Fermentation

Protocol based on Arai et al. (2000) for Penicillium cf. simplicissimum

- Culture Medium: 2% glucose, 0.5% peptone, 0.1% yeast extract, 0.1% KH2PO4, and 0.05% MgSO4·7H2O in distilled water.
- Fermentation: The fungus was cultured in 500-ml flasks, each containing 100 ml of the medium. The flasks were incubated at 25°C for 14 days on a rotary shaker.

Protocol based on He et al. (2005) for Penicillium janczewskii

- Culture Medium: Malt extract (2%), glucose (2%), and peptone (0.1%) in artificial seawater.
- Fermentation: The fungus was grown in 1-L Erlenmeyer flasks, each containing 300 mL of the medium. The cultures were incubated at 28°C for 14 days under static conditions.

Extraction and Isolation

The following workflow outlines the general procedure for extracting and isolating **Peniprequinolone** from the fungal cultures.



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